

Personal protective equipment for handling GSK503

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Essential Safety and Handling Guide: GSK503

This document provides critical safety protocols and logistical information for the handling and disposal of **GSK503**, a potent and specific EZH2 methyltransferase inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to maintain experimental integrity.

Quantitative Data Summary

The following table summarizes key quantitative and physical properties of **GSK503**.

Property	Value	Source(s)	
Molecular Weight	526.67 g/mol	[1]	
Form	Powder		
Appearance	White to beige to brown		
Purity	≥98% (HPLC)		
Solubility (in DMSO)	Up to 100 mg/mL (189.87 mM) [1]		
Storage Temperature	-20°C (Short and Long-term)		
IC₅o for EZH2	~4 nM		
IC ₅₀ for EZH1	633 nM		



Hazard Identification and Personal Protective Equipment (PPE)

While a specific, comprehensive Safety Data Sheet (SDS) for **GSK503** is not publicly available, data for structurally similar and functionally identical compounds, such as GSK343, indicate the following hazards. **GSK503** should be handled as a potent bioactive compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Code & Statement
Acute Toxicity 4 (Oral)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed

Required Personal Protective Equipment (PPE):

- · Eye Protection: Chemical safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Standard laboratory coat.
- Respiratory Protection: When handling the powder form outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved respirator is required to prevent inhalation.

Operational Protocols Detailed Protocol for Stock Solution Preparation

This protocol details the procedure for preparing a 100 mM stock solution of **GSK503** in DMSO.

- Pre-Handling Checklist:
 - Confirm all work will be performed inside a certified chemical fume hood.
 - Don appropriate PPE (lab coat, gloves, safety glasses).
 - Prepare and label all necessary sterile tubes and pipette tips.



- Use fresh, anhydrous DMSO, as moisture can reduce solubility.[1]
- Weighing the Compound:
 - Tare a clean, sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of GSK503 powder into the tube. For example, to prepare 1 mL of a 100 mM solution, weigh out 52.67 mg.
- Dissolution:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the GSK503 powder.
 - Securely cap the tube.
 - Vortex the solution until all the powder has completely dissolved. Gentle warming in a water bath may be used if necessary.
- Storage and Aliquoting:
 - Once fully dissolved, divide the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store all aliquots at -20°C for long-term use.

Disposal and Decontamination Plan

Proper disposal is critical to mitigate risks to personnel and the environment.

- Waste Segregation: All materials that have come into contact with GSK503 (e.g., pipette tips, tubes, gloves, weighing paper) must be considered hazardous chemical waste.
- Liquid Waste: Collect all unused GSK503 solutions and contaminated solvents in a dedicated, sealed, and clearly labeled hazardous liquid waste container.





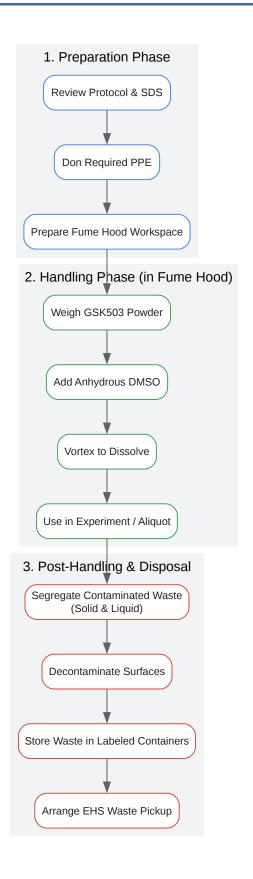


- Solid Waste: Collect all contaminated solid materials in a separate, sealed, and clearly labeled hazardous solid waste container.
- Decontamination: Wipe down all surfaces (fume hood, benchtop, equipment) with 70% ethanol or another suitable laboratory disinfectant after work is complete.
- Final Disposal: Dispose of all hazardous waste containers through your institution's Environmental Health and Safety (EHS) office, in strict accordance with local, state, and federal regulations. Do not pour any **GSK503** waste down the drain.

Mandatory Visualizations

The following diagrams illustrate the safe handling workflow and the logical relationship of required safety controls.



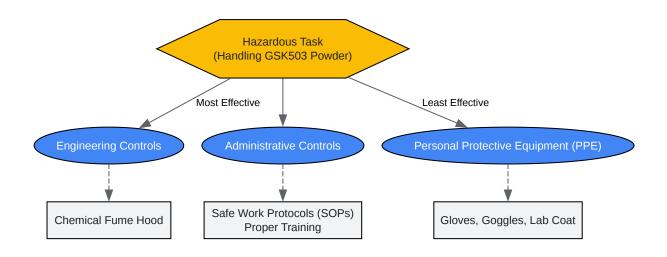


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Caption: Procedural workflow for safe handling of GSK503.







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Caption: Hierarchy of safety controls for handling potent compounds.

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References

- 1. selleckchem.com [selleckchem.com]
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